

Novel Strontium Carbide Phases Under Compression: A Technical Guide

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Compound of Interest

Compound Name: *Strontium carbide*

CAS No.: *12071-29-3*

Cat. No.: *B083920*

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Introduction

The exploration of materials under extreme pressure is a frontier in materials science, leading to the discovery of novel compounds with exotic properties. In this context, the strontium-carbon (Sr-C) system has emerged as a subject of significant interest. Theoretical predictions, driven by advanced computational methods, have unveiled a rich landscape of previously unknown **strontium carbide** phases that are thermodynamically stable at high pressures.^{[1][2]} These novel materials exhibit a remarkable diversity of carbon-based structural motifs, from simple isolated atoms and dimers to complex polymeric chains and ribbons.^{[1][2]} This technical guide provides a comprehensive overview of these predicted novel **strontium carbide** phases, detailing their structural characteristics, stability domains, and the computational and experimental methodologies crucial for their study. While the phases discussed herein are based on theoretical predictions, this document also outlines the experimental protocols required for their synthesis and validation, paving the way for future experimental exploration in this promising area.

Predicted Novel Strontium Carbide Phases

Systematic theoretical explorations of the Sr-C system under pressures up to 100 GPa, utilizing ab initio evolutionary crystal structure prediction methods, have identified several new, thermodynamically stable **strontium carbide** compounds.[1][2] These predicted phases possess stoichiometries of SrC, SrC₂, SrC₃, Sr₂C, Sr₂C₃, Sr₂C₅, and Sr₃C₂. [1] The application of pressure dramatically alters the bonding patterns within the carbon sublattice, giving rise to a variety of fascinating carbon anions.

Data Presentation: Predicted High-Pressure Strontium Carbide Phases

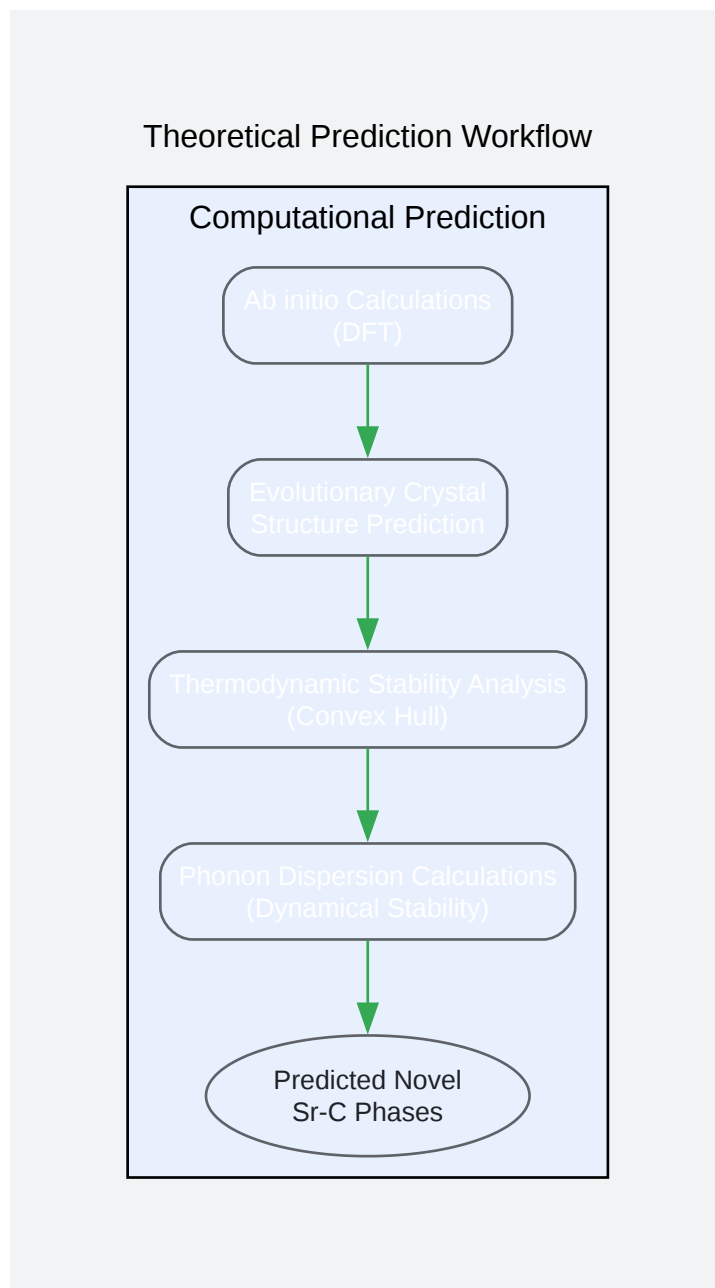
The following table summarizes the key quantitative data for the theoretically predicted novel **strontium carbide** phases. This information is primarily derived from the computational study by Rybin et al. (2025).[1][2]

Stoichiometry	Predicted Stability Range (GPa)	Space Group	Carbon Motif Description
Sr ₂ C	30 - 50	I4/mmm	Isolated carbon atoms (methanide)
Sr ₃ C ₂	20 - 40	Immm	Carbon dimers (ethanide)
SrC	20 - 100	Cmcm → Pmmn	Carbon dimers and chains
Sr ₂ C ₃	20 - 40	C2/m	Linear C ₃ trimers (allylenide)
SrC ₂	20 - 90	P $\bar{1}1'$	Stripes of fused five-membered carbon rings
> 90	Immm	(Higher pressure phase of SrC ₂)	
SrC ₃	20 - 30	C2/m	Infinite ribbons of five-membered carbon rings
Sr ₂ C ₅	20 - 30	P $\bar{1}1'$	Ribbons of fused five- and six-membered carbon rings

Note: The stability ranges are approximate and derived from the pressure-composition phase diagram presented in the source literature. The detailed crystallographic information, including precise lattice parameters and atomic coordinates, is not yet fully available in published literature and awaits experimental confirmation or the release of complete crystallographic information files (CIFs) from the theoretical studies.

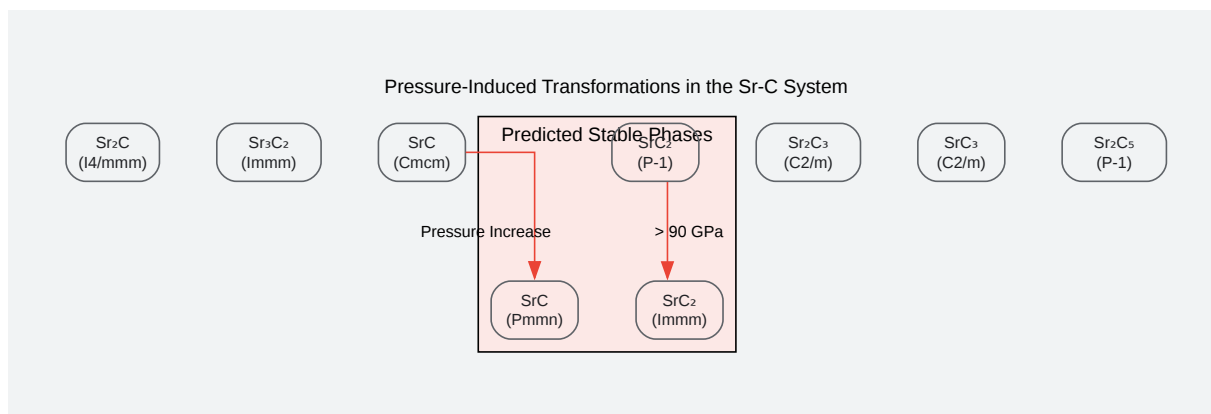
Signaling Pathways and Logical Relationships

The following diagrams illustrate the logical relationships in the prediction and validation of novel crystalline phases and the pressure-induced transformations in the Sr-C system.



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Caption: Workflow for the theoretical prediction of novel crystalline phases.



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Caption: Predicted pressure-induced phase transformations in **strontium carbides**.

Experimental Protocols

The synthesis and characterization of the predicted novel **strontium carbide** phases require specialized high-pressure experimental techniques. The following protocols outline the general methodologies for the synthesis and in-situ characterization of these materials.

High-Pressure Synthesis

1. Diamond Anvil Cell (DAC) with Laser Heating:

- Objective: To synthesize small quantities of the target **strontium carbide** phases at high pressures and temperatures.
- Apparatus: A symmetric or panoramic diamond anvil cell (DAC) equipped with beveled diamond anvils (culet size typically 100-300 μm).
- Sample Preparation:

- A thin foil of high-purity strontium metal is loaded into a gasket chamber (e.g., rhenium or tungsten).
- A source of carbon is introduced. This can be in the form of fine graphite powder, amorphous carbon, or by direct reaction with the diamond anvils at very high temperatures.
- A pressure-transmitting medium (e.g., neon, argon, or NaCl) is loaded cryogenically or by gas loading to ensure quasi-hydrostatic conditions.
- A few ruby spheres are included for pressure calibration via ruby fluorescence spectroscopy.
- Synthesis Procedure:
 - The DAC is gradually compressed to the target pressure, with the pressure being monitored at each step.
 - The sample is heated using a double-sided laser heating system (e.g., Nd:YAG or fiber laser) to temperatures typically ranging from 1500 K to 3000 K to overcome kinetic barriers and promote reaction.
 - The temperature is measured pyrometrically.
 - The laser heating is maintained for a sufficient duration to allow for the chemical reaction and crystallization of the new phase.

2. Large-Volume Press (LVP):

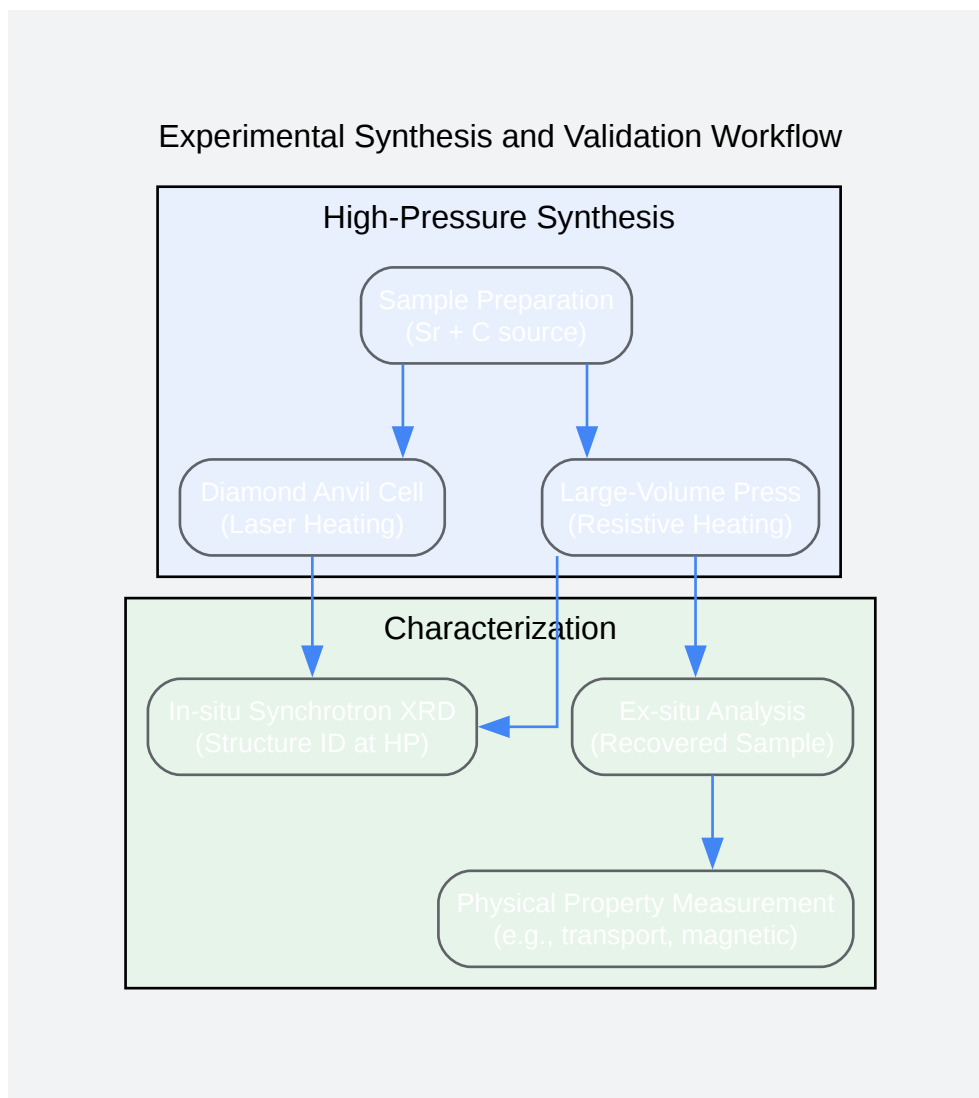
- Objective: To synthesize larger, bulk quantities of the novel phases, which is essential for ex-situ characterization of their physical properties.
- Apparatus: A multi-anvil press (e.g., Kawai-type or Walker-type).
- Sample Assembly:
 - A mixture of strontium metal and a carbon source in the desired stoichiometric ratio is placed inside a capsule made of a refractory and inert material (e.g., molybdenum,

platinum, or boron nitride).

- The capsule is surrounded by a pressure medium (e.g., MgO or pyrophyllite) and a furnace (e.g., graphite or LaCrO₃).
- The entire assembly is placed within a set of anvils.
- Synthesis Procedure:
 - The press is compressed to the target pressure.
 - The sample is heated to the desired temperature by passing a current through the furnace.
 - The pressure and temperature are maintained for a period ranging from minutes to hours to ensure complete reaction and grain growth.
 - The sample is then quenched to ambient temperature before being slowly decompressed.

In-situ Characterization

- Objective: To identify the crystal structure of the synthesized phases at high pressure and temperature.
- Technique: Synchrotron X-ray Diffraction (XRD).
- Procedure:
 - The DAC or LVP is mounted on a diffractometer at a synchrotron beamline.
 - A highly focused, high-energy monochromatic X-ray beam is directed at the sample.
 - Diffraction patterns are collected on an area detector.
 - The diffraction data is analyzed to determine the crystal system, space group, and lattice parameters of the synthesized phase.
 - For single-crystal XRD, which can be performed in a DAC, a more precise structural solution, including atomic positions, can be obtained.



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Caption: General workflow for the experimental synthesis and characterization.

Conclusion

The theoretical prediction of novel **strontium carbide** phases under compression opens up a new and exciting chapter in the study of alkaline-earth metal carbides. The diverse range of carbon motifs and the potential for unusual electronic and physical properties make these materials highly attractive targets for experimental synthesis and characterization. This technical guide has summarized the current theoretical understanding of these novel phases and provided a roadmap for their experimental realization and validation. The successful synthesis of these predicted compounds would not only advance our fundamental understanding of chemistry and physics under extreme conditions but could also lead to the

discovery of new materials with valuable technological applications. Further research, combining theoretical predictions with advanced experimental techniques, is crucial to fully explore the rich and complex chemistry of the strontium-carbon system at high pressures.

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References

- 1. [\[2502.18057\] Novel Strontium Carbides Under Compression \[arxiv.org\]](#)
- 2. [Novel Strontium Carbides Under Compression \[arxiv.org\]](#)
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